

4-Methyldibenzothiophene CAS number and registry information

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Compound of Interest

Compound Name: 4-Methyldibenzothiophene

Cat. No.: B047821

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An In-depth Technical Guide to 4-Methyldibenzothiophene

This technical guide provides a comprehensive overview of **4-Methyldibenzothiophene**, including its chemical identity, physicochemical properties, relevant experimental insights, and metabolic pathways. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Registry Information

4-Methyldibenzothiophene is a heterocyclic aromatic compound belonging to the class of dibenzothiophenes. It is characterized by a dibenzothiophene core structure with a methyl group substitution.

Identifier	Value
CAS Number	7372-88-5 [1] [2] [3] [4] [5]
IUPAC Name	4-Methyldibenzo[b,d]thiophene [1]
Molecular Formula	C ₁₃ H ₁₀ S [1] [2] [3] [4] [5]
Molecular Weight	198.28 g/mol [1] [2] [3]
Synonyms	4-MDBT, 4-Methyldibenzo[b,d]thiophene, Dibenzothiophene, 4-methyl-[2]
InChI Key	NICUQYHIOMMFGV-UHFFFAOYSA-N [3] [5]
Canonical SMILES	Cc1cccc2c3cccc3sc12 [3] [5]

Physicochemical and Spectral Data

The following table summarizes key quantitative data for **4-Methyldibenzothiophene**, compiled from various sources.

Property	Value	Source(s)
Melting Point	64-68 °C	[2] [3]
	66.5 °C	[5]
Boiling Point	298 °C (lit.)	[2] [3]
Purity/Assay	≥95%, 96%, 97%	[3] [4] [6]
Appearance	Solid	[5]
Kovats Retention Index	1927, 1932 (Standard non-polar)	[5]

Spectral information for **4-Methyldibenzothiophene**, including ¹³C NMR, GC-MS, and IR spectra, is available in public databases such as PubChem and SpectraBase.[\[5\]](#)[\[7\]](#)

Experimental Protocols and Applications

While a specific, detailed protocol for the *de novo* synthesis of **4-Methyldibenzothiophene** was not identified in the provided search results, its application in various experimental contexts has been reported.

Applications:

- **Synthesis of Derivatives:** **4-Methyldibenzothiophene** can be used as a starting material for the synthesis of substituted products, such as **2-(3'-carboxypropanoyl)-4-methyldibenzothiophene**, **2-acetyl-4-methyldibenzothiophene**, and **2-nitro-4-methyldibenzothiophene**.^{[3][8]}
- **Hydrodesulfurization (HDS) Studies:** As a refractory sulfur compound found in fuels, **4-Methyldibenzothiophene** is frequently used as a model compound in studies of hydrodesulfurization processes, often employing catalysts like CoMo/Al₂O₃.^{[3][8]}

Analytical Methodologies:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This technique is utilized for the identification and quantification of **4-Methyldibenzothiophene** and its metabolites. For instance, in studies of biodesulfurization, GC-MS analysis can identify the end-products of metabolic pathways.^[9]

Metabolic Pathways

Biodesulfurization via the 4S Pathway

Certain bacteria, such as *Rhodococcus* sp., are capable of metabolizing **4-Methyldibenzothiophene** through a sulfur-specific pathway known as the 4S pathway.^[9] This metabolic route is significant because it removes the sulfur atom from the molecule without degrading the carbon backbone, thus preserving the calorific value of hydrocarbon fuels.^[10] The process involves a series of enzymatic steps that convert **4-Methyldibenzothiophene** into 4-methylhydroxybiphenyl (4-MHBP).^[9]

Caption: The 4S pathway for the biodesulfurization of **4-Methyldibenzothiophene**.

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References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 2. chemwhat.com [chemwhat.com]
- 3. 4-甲基二苯并噻吩 96% | Sigma-Aldrich [sigmaaldrich.com]
- 4. scbt.com [scbt.com]
- 5. 4-Methyldibenzothiophene | C13H10S | CID 30364 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. jk-sci.com [jk-sci.com]
- 7. spectrabase.com [spectrabase.com]
- 8. 4-Methyldibenzothiophene 96 7372-88-5 [sigmaaldrich.com]
- 9. Genome-based characterization and pathway elucidation of dibenzothiophene and 4-methyldibenzothiophene desulfurization in a thiophenic compound desulfurizing *Rhodococcus* sp. SB1D - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
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